

4-Ethylhexanoic acid safety and handling precautions

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Compound of Interest

Compound Name: 4-Ethylhexanoic acid

Cat. No.: B1294683

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An In-depth Technical Guide to the Safety and Handling of **4-Ethylhexanoic Acid**

Introduction

4-Ethylhexanoic acid (CAS No: 6299-66-7) is a medium-chain branched fatty acid.[1][2] Its chemical formula is C₈H₁₆O₂ and it has a molecular weight of approximately 144.21 g/mol.[1][3][4] This document provides a comprehensive guide on the safe handling, storage, and emergency procedures for **4-Ethylhexanoic acid**, intended for researchers, scientists, and professionals in drug development. The information presented is compiled from available safety data sheets and chemical databases, with some guidance based on the safety profiles of structurally similar carboxylic acids due to the limited specific data for this compound.[5]

Hazard Identification and Classification

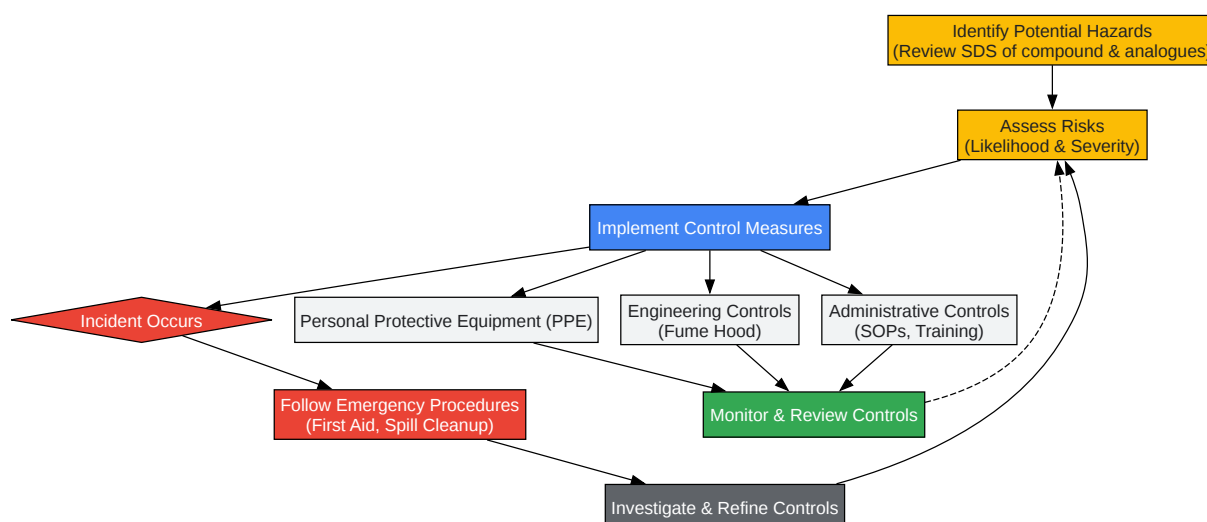
While specific hazard classifications for **4-Ethylhexanoic acid** are not consistently available, analogous compounds such as 2-Ethylhexanoic acid are classified as harmful and may pose risks to the unborn child.[6][7][8] Based on data for similar carboxylic acids, **4-Ethylhexanoic acid** should be treated as a potentially hazardous substance.[5]

Potential Hazards:

- Skin Irritation: May cause skin irritation upon contact.[9][10]
- Eye Irritation: Can cause serious eye irritation.[9][10]

- Respiratory Irritation: Inhalation of vapors or mists may cause respiratory tract irritation.[5][9]
- Harmful if Swallowed or Inhaled: Ingestion or inhalation may lead to adverse health effects.
[5]
- Reproductive Toxicity: Structurally similar compounds like 2-Ethylhexanoic acid are suspected of damaging the unborn child.[6][7][8]

The following Graphviz diagram illustrates a general workflow for hazard identification and response.



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Hazard Identification and Response Workflow.

Physical and Chemical Properties

The physical and chemical properties of **4-Ethylhexanoic acid** are summarized below. Data is derived from various chemical suppliers and databases.

Property	Value	Reference(s)
Molecular Formula	C8H16O2	[1] [3]
Molecular Weight	144.21 g/mol	[1] [3]
Appearance	Colorless to pale yellow liquid	[10]
Boiling Point	234.6 °C at 760 mmHg	[3]
Flash Point	116.6 °C	[3]
Density	0.926 g/cm ³	[3]
Vapor Pressure	0.0182 mmHg at 25°C	[3]
Solubility in Water	Slightly hazardous for water	[7]
Refractive Index	1.435	[3]

Safe Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably within a chemical fume hood.[\[9\]](#)
- Avoid contact with skin, eyes, and clothing.[\[9\]](#)[\[11\]](#)
- Do not breathe vapors or mists.[\[9\]](#)[\[11\]](#)
- Wear appropriate personal protective equipment (PPE) as described in Section 4.0.[\[9\]](#)[\[10\]](#)
- Ensure eyewash stations and safety showers are readily accessible.[\[9\]](#)[\[11\]](#)
- Wash hands thoroughly after handling.[\[9\]](#)

- Keep away from heat, sparks, and open flames.[10]

Storage:

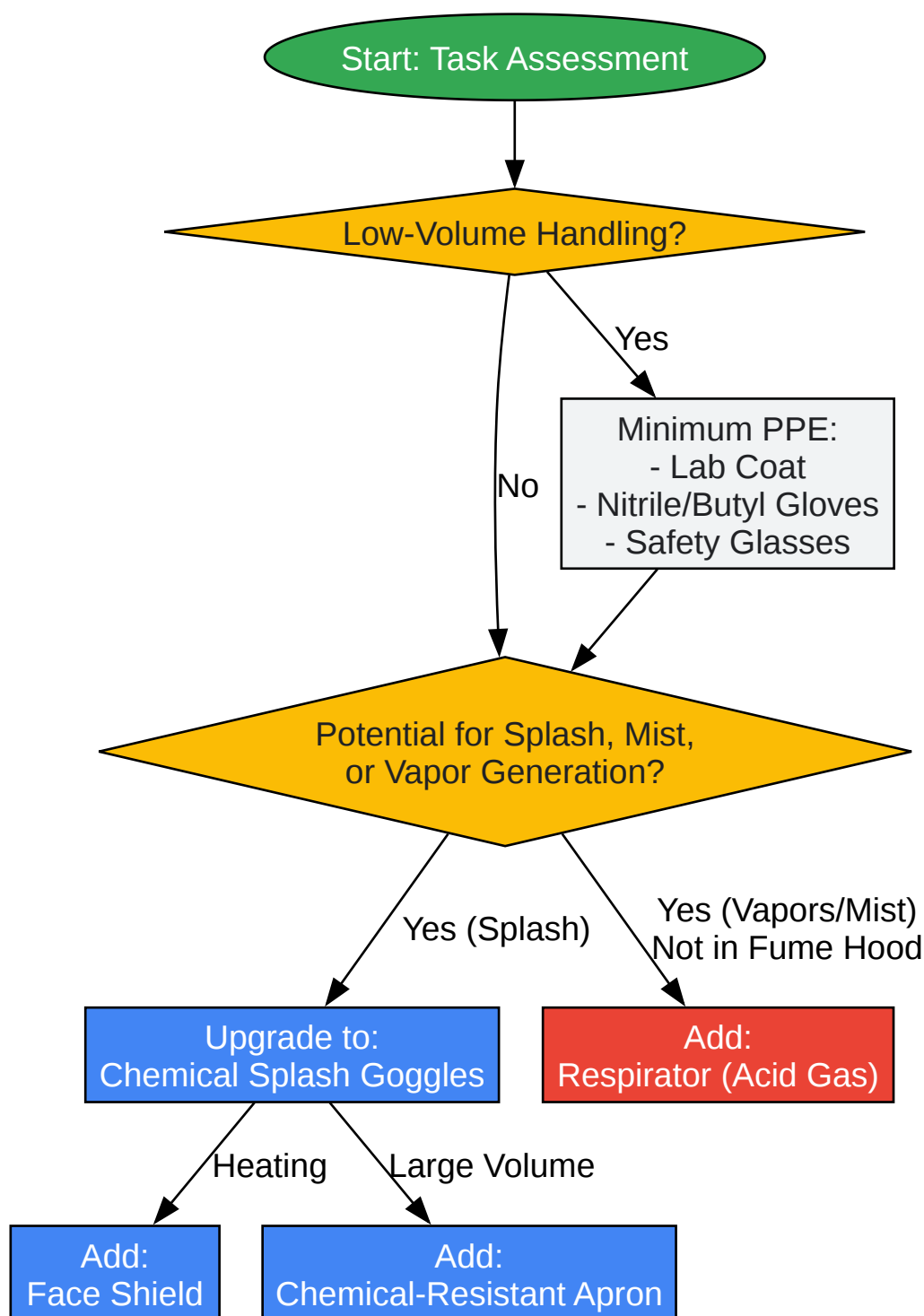
- Store in a cool, dry, well-ventilated place.[7][10]
- Keep the container tightly closed.[7][9][10]
- Store away from incompatible materials such as oxidizing agents, reducing agents, and strong bases.[7][8][11]
- Store locked up.[6][7]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls, such as the use of a chemical fume hood, should be the primary method of controlling exposure.[9] When engineering controls are not sufficient, appropriate PPE must be used.

Task	Eye & Face Protection	Hand Protection	Body Protection	Respiratory Protection	Reference(s)
Low-Volume Handling/Weighing	Safety glasses with side shields	Nitrile or butyl rubber gloves	Standard lab coat	Not generally required if in a well-ventilated area.	[5]
Solution Preparation/Transfer	Chemical splash goggles	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant apron over a lab coat	Recommended if vapors are likely.	[5]
Heating or Reactions	Face shield over chemical goggles	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant apron over a flame-retardant lab coat	Required if not in a chemical fume hood.	[5]
Spill Cleanup	Face shield over chemical goggles	Heavy-duty nitrile or butyl rubber gloves	Chemical-resistant suit or coveralls	Required. Use a respirator with an appropriate acid gas cartridge.	[5]

The following diagram illustrates the logic for selecting appropriate PPE.



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PPE Selection Logic Diagram.

First Aid Measures

- Inhalation: Remove the affected person to fresh air and keep them warm and at rest. If breathing is difficult, trained personnel may assist. Seek medical attention.[\[10\]](#)[\[11\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.[\[8\]](#)[\[10\]](#)[\[11\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Ingestion: Do NOT induce vomiting.[\[11\]](#)[\[12\]](#) Rinse mouth with water and then provide liquid slowly. Seek medical attention immediately.[\[8\]](#)[\[11\]](#)

Firefighting Measures

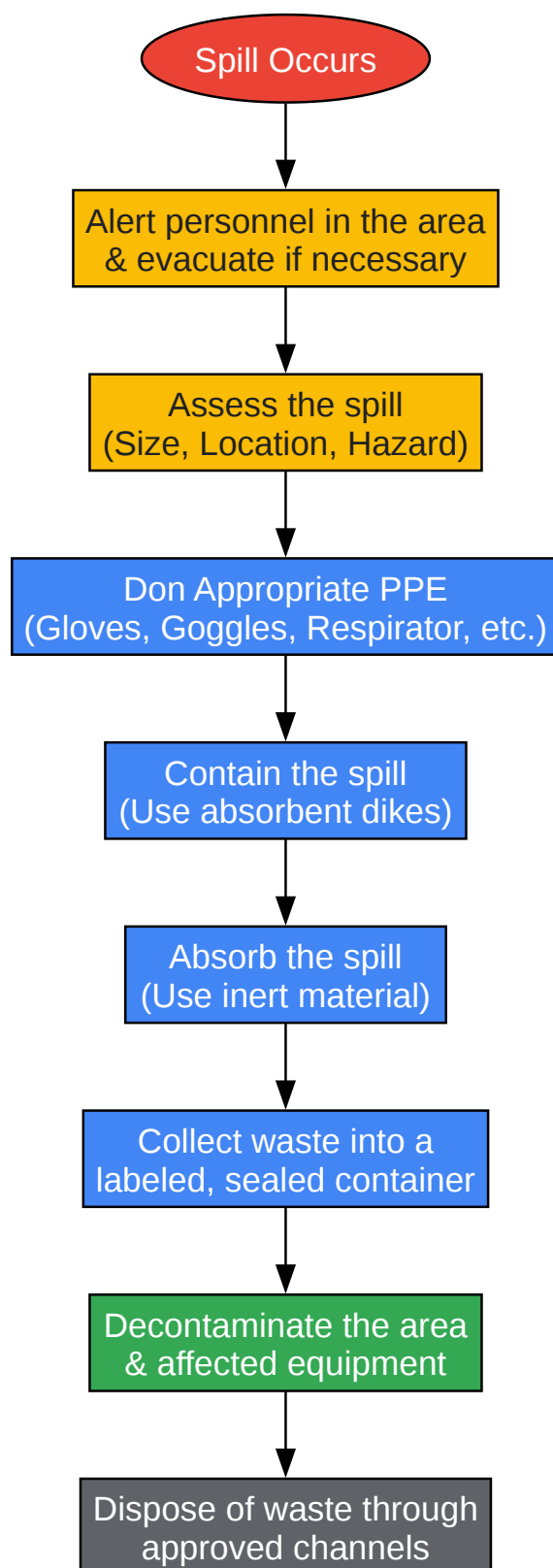
- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide (CO₂), dry powder, or water fog.[\[10\]](#)[\[11\]](#)
- Unsuitable Extinguishing Media: Do not use a water jet, as it may spread the fire.[\[10\]](#)
- Specific Hazards: The product is a combustible liquid.[\[10\]](#) Containers may burst or explode when heated.[\[10\]](#) Thermal decomposition can produce harmful gases or vapors like carbon monoxide and carbon dioxide.[\[10\]](#)[\[11\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[11\]](#)[\[13\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Ensure adequate ventilation. Avoid contact with the substance and do not breathe vapors. Wear the appropriate level of PPE as described for spill cleanup in Section 4.0.[\[11\]](#)
- Environmental Precautions: Prevent the material from entering drains, sewers, or waterways.[\[7\]](#)[\[11\]](#)
- Methods for Containment and Cleaning Up: Absorb the spillage with inert, non-combustible material such as sand, earth, or vermiculite.[\[7\]](#)[\[11\]](#) Collect the material into a suitable,

labeled container for disposal.[7][11]

The workflow for a chemical spill response is shown below.



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General Spill Response Procedure.

Stability and Reactivity

- Reactivity: Generally stable under normal conditions.[11] Carboxylic acids can react with active metals to form hydrogen gas and with bases in neutralization reactions.[14]
- Chemical Stability: Stable under recommended storage conditions.[7][11]
- Incompatible Materials: Avoid contact with strong oxidizing agents, reducing agents, and bases.[7][8][11]
- Hazardous Decomposition Products: Combustion may produce carbon monoxide (CO) and carbon dioxide (CO₂).[11]

Toxicological Information

Specific toxicological data for **4-Ethylhexanoic acid** is limited. The information below is based on data for the closely related compound, 2-Ethylhexanoic acid.

- Acute Toxicity: Harmful in contact with skin and if swallowed.[7] For 2-Ethylhexanoic acid, the oral LD₅₀ in rats is reported as 2043 mg/kg, and the dermal LD₅₀ in rats is >2000 mg/kg.[15]
- Skin Corrosion/Irritation: Causes skin irritation.[10]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[10]
- Reproductive Toxicity: 2-Ethylhexanoic acid is suspected of damaging the unborn child.[7][8][15] Experiments have shown reproductive toxicity effects in laboratory animals.[11]

Disposal Considerations

All waste materials containing **4-Ethylhexanoic acid** must be disposed of in accordance with local, state, and federal regulations.[9] Collect waste in designated, labeled, and sealed containers.[9] Do not dispose of down the drain.[9][10] Arrange for disposal through an approved hazardous waste disposal company.[9]

General Laboratory Handling Protocol

This section outlines a general experimental protocol for handling **4-Ethylhexanoic acid** in a laboratory setting.

1. Preparation: a. Before starting, review the Safety Data Sheet (SDS) for **4-Ethylhexanoic acid** and any other chemicals being used. b. Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.[9] c. Verify that a safety shower and eyewash station are accessible and functional.[9] d. Assemble all necessary materials and equipment. e. Don the appropriate PPE as specified in Section 4.0 (e.g., safety goggles, nitrile gloves, lab coat).[9]
2. Handling and Use: a. Dispense the required amount of **4-Ethylhexanoic acid** carefully to avoid splashing or creating aerosols. b. Keep the container tightly closed when not in use.[9] c. If heating the substance, do so within the fume hood and use a face shield in addition to safety goggles.[5] d. Avoid direct contact with the skin and eyes at all times.[9]
3. Post-Procedure: a. Decontaminate any equipment that has come into contact with the acid. b. Collect all waste, including contaminated gloves, absorbent pads, and unused material, in a designated hazardous waste container.[9] c. Ensure the waste container is properly labeled and sealed.[9]
4. Cleanup: a. Wipe down the work surface in the fume hood. b. Remove PPE carefully, avoiding self-contamination. c. Wash hands thoroughly with soap and water.[9]

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